

A Technical Guide to the Synthesis and Purification of Hydroxy-PEG4-methyl acetate

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Compound of Interest

Compound Name: Hydroxy-PEG4-methyl acetate

Cat. No.: B3154197

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This guide provides a comprehensive overview of the synthesis and purification of **Hydroxy-PEG4-methyl acetate** (CAS No. 77303-64-1), a polyethylene glycol (PEG) derivative of interest to researchers in drug development and materials science. The methodologies outlined are based on established principles of organic chemistry, focusing on a common and reliable synthetic route.

Synthesis Overview

The most common route for synthesizing **Hydroxy-PEG4-methyl acetate** is through the acetylation of one of the terminal hydroxyl groups of a starting PEG material. For the purpose of this guide, we will focus on the selective acetylation of Tetraethylene Glycol Monomethyl Ether (m-PEG4-OH), as it represents a standard and reproducible method.

Reaction Scheme:

The reaction involves the esterification of the terminal hydroxyl group of Tetraethylene Glycol Monomethyl Ether with an acetylating agent, typically acetic anhydride, in the presence of a base catalyst such as pyridine or triethylamine (TEA) in an appropriate solvent like dichloromethane (DCM).

Starting Material: Tetraethylene Glycol Monomethyl Ether (CAS: 23783-42-8) Acetylating Agent: Acetic Anhydride Catalyst/Base: Pyridine or Triethylamine Product: **Hydroxy-PEG4-methyl acetate** (more precisely named Methyl-PEG4-acetate)

Detailed Experimental Protocol

Materials and Reagents:

- Tetraethylene Glycol Monomethyl Ether (>98% purity)
- Acetic Anhydride (ACS grade or higher)
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel (for column chromatography, 230-400 mesh)
- Eluent for chromatography: Hexane and Ethyl Acetate

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add Tetraethylene Glycol Monomethyl Ether (1.0 eq). Dissolve it in anhydrous DCM.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Reagents: Slowly add pyridine (1
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